

handling and safety precautions for 2-(2-Methyl-6-nitrophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(2-Methyl-6-nitrophenyl)acetic acid

Cat. No.: B1582291

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Technical Support Center: 2-(2-Methyl-6-nitrophenyl)acetic acid

Welcome to the technical support guide for **2-(2-Methyl-6-nitrophenyl)acetic acid** (CAS No. 23876-18-8). This document is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling of this compound in a laboratory setting. The guidance herein is synthesized from established safety protocols for structurally similar aromatic nitro-compounds and general chemical safety principles.

Quick Reference: Hazard Profile & Key Properties

Before handling this compound, it is critical to understand its fundamental properties and associated hazards. The following tables provide a summary based on available data for the compound and its close structural analogs.

Table 1: Chemical Identification and Physical Properties

Property	Value	Source
IUPAC Name	2-(2-methyl-6-nitrophenyl)acetic acid	[1]
CAS Number	23876-18-8	[1]
Molecular Formula	C ₉ H ₉ NO ₄	[1]
Molecular Weight	195.17 g/mol	[1]
Physical State	Solid (assumed based on analogs)	[2]
Melting Point	132 - 136 °C (for isomer 2-Methyl-3-nitrophenylacetic acid)	[2]

| Incompatible Materials | Strong oxidizing agents, strong bases [\[\[3\]\[4\]](#) |

Table 2: GHS Hazard Summary (Inferred from Structural Analogs) Note: This summary is based on data for closely related nitrophenylacetic acids. Users must conduct their own risk assessment.

Hazard Category	GHS Classification	Hazard Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2][3]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	[3]

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common questions and potential issues encountered during experimentation in a direct Q&A format.

Personal Protective Equipment (PPE)

Q: What is the mandatory PPE for handling the solid form of this compound?

A: A comprehensive PPE strategy is non-negotiable. At a minimum, you must wear:

- Lab Coat: A standard, fully-buttoned laboratory coat. For tasks with a higher risk of splash, a chemical-resistant apron is also recommended.[\[5\]](#)
- Eye Protection: Chemical splash goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166 are required.[\[2\]](#)[\[3\]](#) Safety glasses with side shields are insufficient due to the risk of fine powder irritation. A face shield over goggles should be used when handling larger quantities.[\[6\]](#)
- Gloves: Chemical-resistant nitrile gloves are the standard recommendation.[\[6\]](#) Always inspect gloves for tears before use. If contamination occurs, remove the gloves immediately, wash your hands, and don a new pair. Never wear powdered latex gloves, as they can cause allergic reactions and asthma.[\[6\]](#)
- Footwear: Fully enclosed shoes, preferably made of a chemical-resistant material, are mandatory in the laboratory.[\[7\]](#)

Q: Do I need respiratory protection?

A: It depends on your engineering controls. All handling of the solid powder that could generate dust must be performed within a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#) If your procedure absolutely cannot be performed in a fume hood and dust generation is unavoidable, a NIOSH-approved respirator with the appropriate particulate filter is required.[\[3\]](#)[\[7\]](#) Consult your institution's Environmental Health & Safety (EHS) office for respirator selection and fit-testing.

Safe Handling & Storage

Q: What is the correct procedure for weighing this compound?

A: Follow the detailed protocol below. The primary goals are to prevent dust generation and cross-contamination.

Experimental Protocol: Safe Weighing of **2-(2-Methyl-6-nitrophenyl)acetic acid**

- Preparation: Ensure your chemical fume hood is operational. Gather all necessary equipment: spatula, anti-static weigh boat, and a tared, sealable container for transport.
- Don PPE: Put on all required PPE as detailed above.
- Transfer: Inside the fume hood, carefully open the stock container. Use a clean spatula to transfer a small amount of the solid to the weigh boat on the analytical balance.
- Weighing: Close the balance door to get a stable reading. Record the weight.
- Containment: Carefully transfer the weighed powder into your secondary container.
- Cleanup: Using a brush, sweep any residual powder in the balance into a dedicated waste bag. Wipe down the spatula, weigh boat (if not disposable), and balance surface with a damp paper towel. Dispose of all contaminated disposables into a labeled solid hazardous waste container.^[7]
- Doffing PPE: Remove gloves first, followed by your lab coat. Wash hands thoroughly with soap and water.^[8]

Q: How should I store this chemical?

A: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.^{[3][4]} It should be kept away from incompatible materials such as strong oxidizing agents and strong bases to prevent hazardous reactions.^{[3][4]} Storage in a refrigerated environment may be recommended for long-term stability.^[2]

Emergency Procedures

Q: What are the immediate first aid measures for accidental exposure?

A: Speed is critical. Follow these steps while alerting emergency responders.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids. [2][5] Remove contact lenses if present and easy to do. [2] Seek immediate medical attention. [2][5]
- Skin Contact: Remove all contaminated clothing immediately. [8] Wash the affected skin area with plenty of soap and water for at least 15 minutes. [2][5] If skin irritation persists, seek medical attention. [2]
- Inhalation: Move the affected person to fresh air at once. [2][3] If they are not breathing, provide artificial respiration. [3] Seek medical attention if symptoms like coughing or respiratory distress occur. [2]
- Ingestion: Do NOT induce vomiting. [5] If the person is conscious, rinse their mouth with water and have them drink plenty of water. [2] Seek immediate medical attention. [2]

Q: I've spilled a small amount of powder on the benchtop. How do I clean it up?

A: For a small spill (<1 g) of solid material:

- Alert & Isolate: Alert others in the immediate area. Ensure the area is well-ventilated (keep it in the fume hood if the spill occurred there).
- PPE: Ensure you are wearing your full PPE.
- Cleanup: Do NOT dry sweep, as this will generate dust. Gently cover the spill with a paper towel and dampen it slightly with water. [8] Carefully wipe up the material from the outside in. Alternatively, use a spill kit with an appropriate absorbent material. [5]
- Disposal: Place all contaminated materials (gloves, paper towels, etc.) into a sealed, clearly labeled hazardous waste container for disposal according to your institution's guidelines. [5] [8]

- Decontaminate: Wash the spill area thoroughly with soap and water.[\[9\]](#)

For large spills, evacuate the area and contact your institution's EHS emergency line immediately.[\[5\]](#)

Disposal

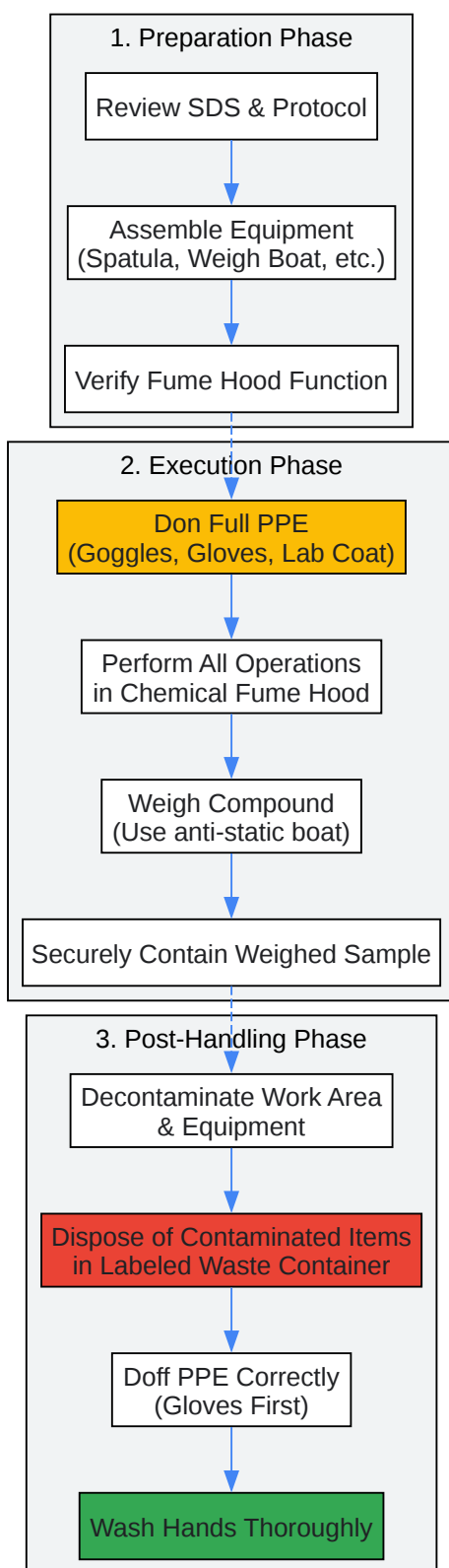
Q: How do I dispose of waste containing **2-(2-Methyl-6-nitrophenyl)acetic acid**?

A: All waste, including contaminated disposables and unused material, must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated items like gloves, weigh paper, and paper towels in a dedicated, sealed, and clearly labeled hazardous waste container.[\[7\]](#)
- Chemical Waste: Unused or waste quantities of the chemical should be disposed of through your institution's hazardous waste program. Do not pour it down the drain or mix it with other waste streams unless explicitly instructed by your EHS office.[\[2\]](#)[\[10\]](#)

Visual Workflow: Safe Handling & Weighing Protocol

The following diagram outlines the critical steps and decision points for safely handling and weighing **2-(2-Methyl-6-nitrophenyl)acetic acid**.



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Caption: Workflow for safe handling of solid **2-(2-Methyl-6-nitrophenyl)acetic acid**.

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